

Application Notes and Protocols for Iscag Administration in Mouse Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Iscag*
CAS No.: 96627-12-2
Cat. No.: B1200615

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These application notes provide a comprehensive overview and detailed protocols for the administration of **Iscag**, a commercially available extract of *Viscum album* (mistletoe), in various mouse models of cancer. The information compiled is based on published preclinical research and is intended to guide the design and execution of in vivo studies evaluating the therapeutic potential of **Iscag**.

Quantitative Data Summary

The following tables summarize key quantitative parameters from various studies involving **Iscag** administration in mouse models. This data is intended to provide a comparative overview to aid in experimental design.

Table 1: **Iscag** Dosage and Administration in Mouse Models

Isdag Preparation	Mouse Strain	Cancer Model	Dosage	Administration Route	Treatment Schedule	Reference
Isorel M	CBA/HZgr	Methylcholanthrene-induced fibrosarcoma	140 mg/kg or 1400 mg/kg (single dose)	Not Specified	Single dose at time of or 1 day before sheep red blood cell injection	[1]
Mistletoe Extract	BALB/c	4T1 Murine Breast Cancer	Not Specified	Not Specified	Not Specified	[2][3][4]
Iscador Qu	Nude Mice	A375 Melanoma Xenograft	25 mg/kg	Subcutaneous injection	Three times per week	[5]
Iscador M	Not Specified	Metastatic Malignant Melanoma	2 mg	Subcutaneous injection	Twice weekly	[6]
Oleanolic Acid & Lectin (from Viscum album)	NOD/SCID /IL2rg	Human Promyelotic Leukemia (HL-60)	Dose-escalation: 20/40/60 mg/kg (Oleanolic Acid) & 0.3/0.4/0.5 µg/kg (Lectin)	Intravenous injection	Three times per week for two weeks	[7]

Table 2: Summary of **Isdag**'s Effects in Mouse Models

Iscag Preparation	Cancer Model	Key Findings	Reference
Isorel M	Methylcholanthrene-induced fibrosarcoma	Increased number of plaque-forming cells, restored suppressed immune response.	[1]
Mistletoe Extract	4T1 Murine Breast Cancer	Suppressed tumor growth, inhibited lung metastasis, induced apoptosis, inhibited STAT3 phosphorylation, and downregulated FOXM1.	[2][3][4]
Iscador	Dalton's Lymphoma Ascites & Ehrlich Ascites	Reduced ascites and solid tumors.	[8]
Iscador Qu & Iscador M	Breast Cancer Cell Lines (in vitro)	Demonstrated selectivity towards cancer cells, with Iscador Qu showing higher selectivity.	[9][10]
Oleanolic Acid & Lectin (from Viscum album)	Human Promyelotic Leukemia (HL-60)	Significant therapeutic advantage with the combination compared to single extracts.	[7]

Experimental Protocols

The following are detailed methodologies for key experiments involving **Iscag** administration in mouse models.

Preparation of Iscag for Injection

Iscador is a commercially available fermented aqueous extract of *Viscum album* L.[\[11\]](#). It is supplied in ampoules for injection and should be stored in a refrigerator at +2 °C to +8 °C[\[12\]](#) [\[13\]](#).

Protocol:

- Remove the Iscador ampoule from the refrigerator and allow it to warm briefly in your hand before use[\[13\]](#).
- Iscador is typically diluted in a sterile saline solution for in vivo administration[\[9\]](#). The final concentration will depend on the desired dosage and injection volume. For subcutaneous injections, the volume is typically around 0.1-0.2 mL.
- Draw the required volume of Iscador into a sterile syringe.
- If dilution is necessary, draw the appropriate volume of sterile saline into the same syringe.
- Gently mix the solution by inverting the syringe. Avoid vigorous shaking to prevent protein denaturation.
- Remove any air bubbles from the syringe before injection.

Tumor Induction Protocols

The 4T1 murine breast cancer model is a widely used model for studying metastatic breast cancer.

Protocol:

- Culture 4T1 murine breast cancer cells in an appropriate medium (e.g., RPMI-1640 supplemented with 10% fetal bovine serum).
- Harvest the cells when they reach 70-80% confluency.
- Wash the cells with sterile phosphate-buffered saline (PBS).
- Resuspend the cells in sterile PBS at a concentration of 1×10^6 cells/mL.

- Inject 100 μ L of the cell suspension (1×10^5 cells) subcutaneously into the mammary fat pad of 6- to 8-week-old female BALB/c mice.
- Monitor tumor growth by measuring the tumor volume with calipers every 2-3 days. Tumor volume can be calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$.

This model involves the chemical induction of fibrosarcomas in mice.

Protocol:

- Prepare a solution of 3-methylcholanthrene (3-MC) in a suitable vehicle (e.g., olive oil).
- Administer a single subcutaneous injection of 3-MC to CBA/HZgr mice[1]. A carcinogenic dose is typically around 0.5 mg/mouse, while a subcarcinogenic dose is around 0.025 mg/mouse[14].
- Monitor the mice for tumor development at the injection site. The latency period for tumor development can vary.

Iscag Administration Protocol

The route and frequency of administration will depend on the specific experimental design.

Protocol:

- Gently restrain the mouse.
- Lift a fold of skin on the flank or back of the mouse.
- Insert a 25-27 gauge needle into the base of the skin tent, parallel to the body.
- Slowly inject the **Iscag** solution (typically 0.1-0.2 mL).
- Withdraw the needle and gently apply pressure to the injection site to prevent leakage.
- Return the mouse to its cage and monitor for any adverse reactions.

Protocol:

- Place the mouse in a restraining device that allows access to the tail vein.
- Warm the tail with a heat lamp or warm water to dilate the veins.
- Disinfect the tail with an alcohol wipe.
- Insert a 27-30 gauge needle into one of the lateral tail veins.
- Slowly inject the **Iscag** solution.
- Withdraw the needle and apply pressure to the injection site to prevent bleeding.
- Return the mouse to its cage and monitor for any adverse reactions.

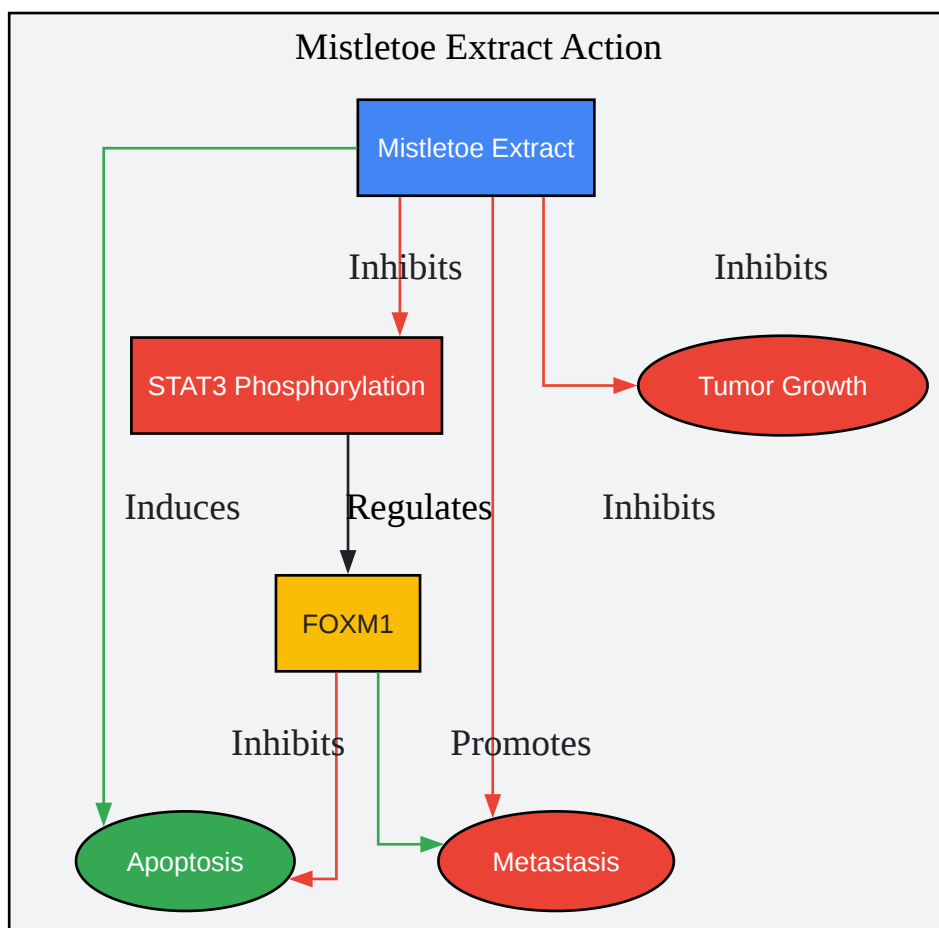
Assessment of Immunomodulatory Effects

Protocol:

- At the end of the treatment period, euthanize the mice and harvest spleens and/or lymph nodes.
- Prepare single-cell suspensions from the lymphoid organs.
- Perform flow cytometry to analyze different immune cell populations (e.g., T cells, B cells, NK cells, macrophages) using specific cell surface markers.
- For functional assays, such as the plaque-forming cell (PFC) assay, immunize mice with sheep red blood cells (SRBCs) and administer **Iscag** as per the experimental design^[1].
- Four to five days after immunization, harvest splenocytes and perform the PFC assay to quantify the number of antibody-producing cells.

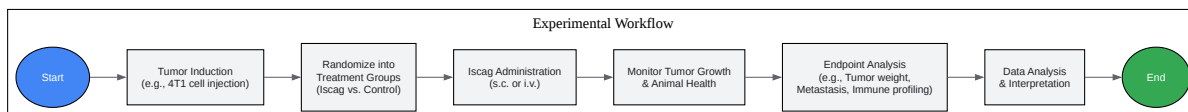
Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate key signaling pathways affected by **Iscag** and a general experimental workflow for in vivo studies.



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Caption: Mistletoe extract inhibits the STAT3-FOXM1 pathway to induce apoptosis and suppress tumor growth and metastasis.



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Caption: A general experimental workflow for evaluating the efficacy of **Iscag** in a mouse tumor model.

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